

Proper Disposal of 2-Ethylpyrazine: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Ethylpyrazine

Cat. No.: B1221505

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **2-Ethylpyrazine**, a flammable liquid and harmful compound. The following procedures are designed to ensure the safety of laboratory personnel and compliance with waste management regulations.

2-Ethylpyrazine (CAS No. 13925-00-3) requires careful handling and disposal due to its hazardous properties, including flammability and potential health risks upon ingestion or inhalation.^{[1][2]} Adherence to proper disposal protocols is critical to prevent environmental contamination and ensure a safe laboratory environment.

Summary of Key Hazard and Disposal Information

The following table summarizes essential quantitative data for **2-Ethylpyrazine**, critical for its safe handling and disposal.

Property	Value	Citations
CAS Number	13925-00-3	[1][2]
Hazard Class	Flammable Liquid (Category 3)	[3][4]
Flash Point	42.8 °C (109.0 °F) Closed Cup	[4]
Hazard Statements	H226, H302, H315, H319, H335	[1][2]
Disposal Consideration	Dispose of as hazardous waste.	[3][5]

Hazard Statement Key:

- H226: Flammable liquid and vapor.[1][2]
- H302: Harmful if swallowed.[1][2]
- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1][2]

Experimental Protocol: Step-by-Step Disposal Procedure

This protocol outlines the necessary steps for the safe disposal of **2-Ethylpyrazine** waste in a laboratory setting.

1.0 Personal Protective Equipment (PPE) and Safety Precautions

1.1 Required PPE: Before handling **2-Ethylpyrazine** waste, ensure you are wearing appropriate personal protective equipment, including:

- Chemical-resistant gloves (e.g., nitrile).
- Safety goggles or a face shield.[1][2]

- A lab coat or other protective clothing.[1][2] 1.2 Ventilation: Conduct all waste handling procedures in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.[1][4] 1.3 Ignition Sources: **2-Ethylpyrazine** is flammable.[1][3] Ensure there are no open flames, sparks, or hot surfaces near the waste handling area.[1][4] Use only non-sparking tools.[1][3]

2.0 Waste Collection and Storage

2.1 Waste Container:

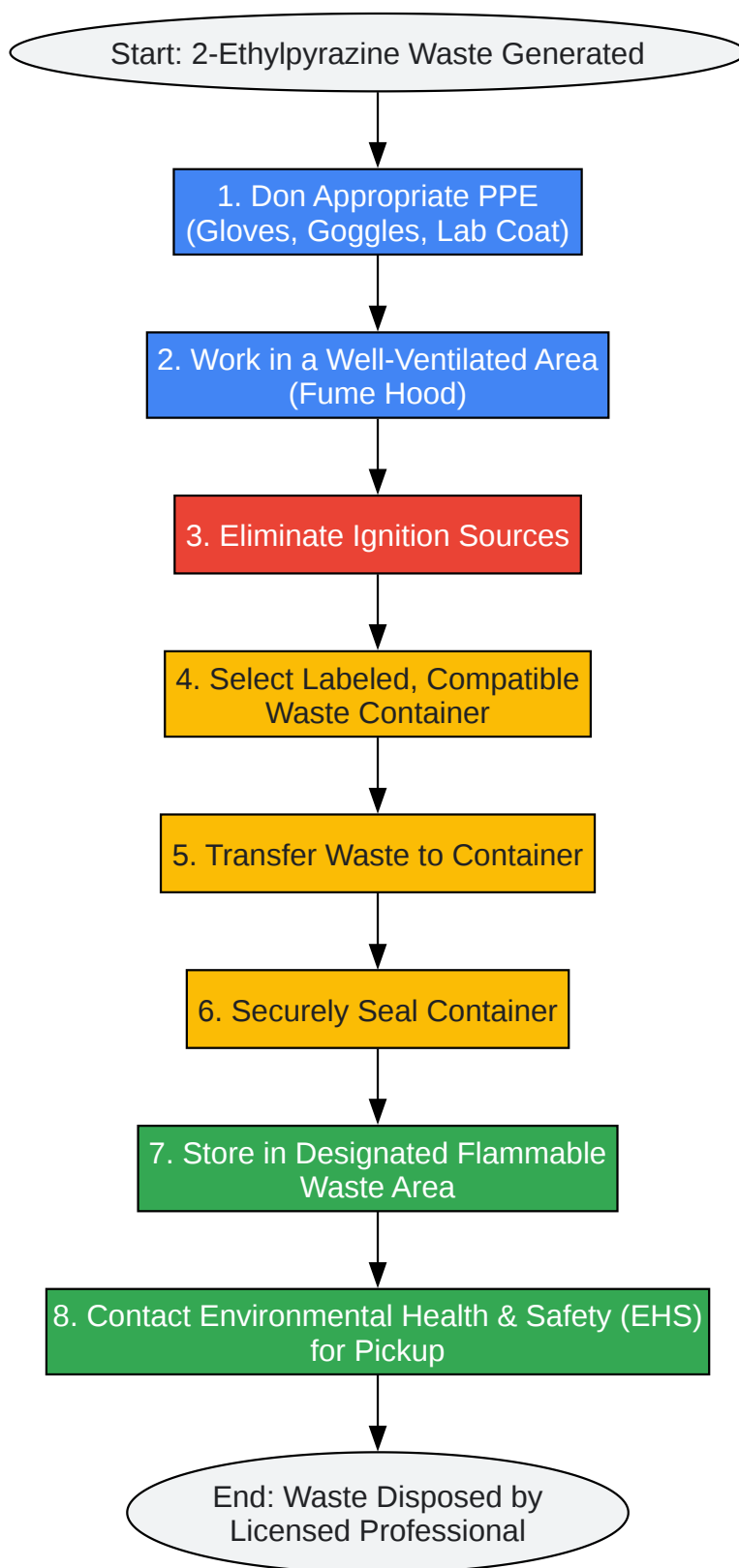
- Use a designated, properly labeled, and leak-proof container for **2-Ethylpyrazine** waste. The container must be compatible with flammable organic liquids.
- The container should be clearly labeled as "Hazardous Waste," "Flammable," and "**2-Ethylpyrazine**." 2.2 Segregation: Do not mix **2-Ethylpyrazine** waste with other incompatible waste streams. It should be stored away from strong oxidizing agents and strong acids.[3] 2.3 Storage Location: Store the sealed waste container in a cool, dry, and well-ventilated area designated for flammable hazardous waste.[1][2] The storage area should be away from heat and ignition sources.[6]

3.0 Disposal Pathway

3.1 Institutional Guidelines: Consult and adhere to your institution's specific hazardous waste management guidelines. Your Environmental Health and Safety (EHS) department will provide protocols for waste pickup and disposal. 3.2 Licensed Waste Disposal: The disposal of **2-Ethylpyrazine** must be handled by a licensed hazardous waste disposal company.[1] Do not attempt to dispose of this chemical down the drain or in regular trash.[3][5][7] 3.3 Regulatory Compliance: Waste disposal procedures must comply with all local, regional, and national environmental regulations.[1][4][5]

Logical Workflow for 2-Ethylpyrazine Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **2-Ethylpyrazine**.



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A flowchart outlining the procedural steps for the safe disposal of **2-Ethylpyrazine** waste.

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